

Personal protective equipment for handling Ethyl (trimethylsilyl)acetate

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Compound of Interest

Compound Name: *Ethyl (trimethylsilyl)acetate*

Cat. No.: *B1294435*

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Essential Guide to Handling Ethyl (trimethylsilyl)acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential safety and logistical information for handling **Ethyl (trimethylsilyl)acetate**, including detailed operational and disposal plans.

Physical and Chemical Properties

A summary of the key quantitative data for **Ethyl (trimethylsilyl)acetate** is presented below for easy reference.

Property	Value	Source
CAS Number	4071-88-9	[1] [2]
Molecular Formula	C7H16O2Si	[1] [3]
Molecular Weight	160.29 g/mol	[2] [3] [4]
Physical State	Liquid	[1]
Appearance	Clear, colorless liquid	[5]
Boiling Point	156-159 °C	[2]
Density	0.876 g/mL at 25 °C	[2]
Flash Point	16 °C (60.80 °F)	[5]
Refractive Index	n20/D 1.415	[2]

Operational Plan: Safe Handling and Storage

Adherence to the following procedures is critical to ensure the safe handling and storage of **Ethyl (trimethylsilyl)acetate**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood with local exhaust ventilation.[\[1\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in the immediate vicinity of potential exposure.[\[1\]](#)[\[5\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- All equipment used when handling the product must be grounded and bonded to prevent static discharge.[\[1\]](#)

Personal Protective Equipment (PPE):

PPE Type	Specification	Source
Eye/Face Protection	Chemical splash goggles or a face shield. Contact lenses should not be worn.	[1] [5]
Hand Protection	Neoprene or nitrile rubber gloves. Gloves must be inspected before use.	[1] [3]
Skin and Body Protection	Wear a chemical-resistant apron and a complete suit protecting against chemicals.	[3] [5]
Respiratory Protection	If inhalation exposure is possible, use a NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator.	[1]

Handling Procedures:

- Avoid all contact with skin, eyes, and clothing. Do not breathe vapor or mist.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[3\]](#)
- Handle empty containers with care as residual vapors are flammable.[\[1\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[5\]](#)

- Store under an inert atmosphere.[3][4]
- Incompatible materials to avoid include acids, bases, and oxidizing agents.[1]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **Ethyl (trimethylsilyl)acetate**.

First Aid Measures:

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.	[1][5]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[1][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.	[1][5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get immediate medical attention.	[1][3][5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3][5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[1]
- Specific Hazards: The substance is a flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1][5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][5]

Accidental Release Measures:

- Evacuate: Immediately evacuate unnecessary personnel from the area.[1]
- Eliminate Ignition Sources: Remove all sources of ignition (no smoking, flares, sparks, or flames).[1][6]
- Ventilate: Ensure adequate ventilation.[3]
- Containment: Stop the leak if it can be done without risk. Contain the spill with dikes or absorbents like vermiculite, sand, or earth to prevent migration into sewers or streams.[1][5]
- Clean-up: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal.[1][5]
- Personal Protection: Wear appropriate personal protective equipment as described in the PPE section.[1]

Disposal Plan

Proper disposal of **Ethyl (trimethylsilyl)acetate** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Treatment:

- Dispose of surplus and non-recyclable solutions by a licensed disposal company.[3]
- This material and its container must be disposed of as hazardous waste.[7]
- Do not allow the product to enter drains, water courses, or the soil.[3][8]

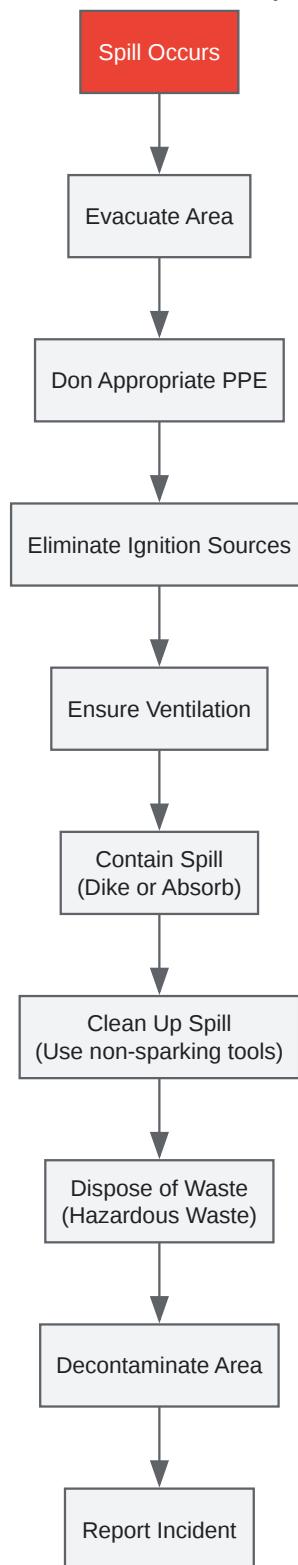
Contaminated Packaging:

- Empty containers may retain product residue and can be hazardous.[1]
- Dispose of contaminated packaging as unused product.[3]
- Do not burn or use a cutting torch on the empty drum.[8]

Workflow for Chemical Spill Response

The following diagram illustrates the step-by-step procedure for responding to a spill of **Ethyl (trimethylsilyl)acetate**.

Chemical Spill Response Workflow for Ethyl (trimethylsilyl)acetate

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Caption: A flowchart outlining the critical steps for safely managing a spill of **Ethyl (trimethylsilyl)acetate**.

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